

Acetylvirolin (CAS number 916264-22-7): A Technical Overview

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Compound of Interest

Compound Name: Acetylvirolin

Cat. No.: B579904

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Acetylvirolin, identified by the CAS number 916264-22-7, is a chemical compound classified as a lignan.^[1] This technical guide provides a consolidated summary of the currently available information on **Acetylvirolin**, focusing on its chemical properties. It is important to note that, at present, in-depth technical data, including detailed experimental protocols, established mechanisms of action, and specific signaling pathways, are not extensively documented in publicly accessible scientific literature. This guide, therefore, serves as a foundational reference based on the existing data.

Chemical and Physical Properties

A summary of the known quantitative data for **Acetylvirolin** is presented in Table 1. This information is primarily sourced from chemical suppliers and databases.

Property	Value	Source
CAS Number	916264-22-7	[1][2][3][4]
Molecular Formula	C23H28O6	[1][2]
Molecular Weight	400.47 g/mol	[2]
Purity	Typically ≥95% (as per supplier data)	[1]
Physical Form	Oil	[1]
Compound Class	Lignans	[1]

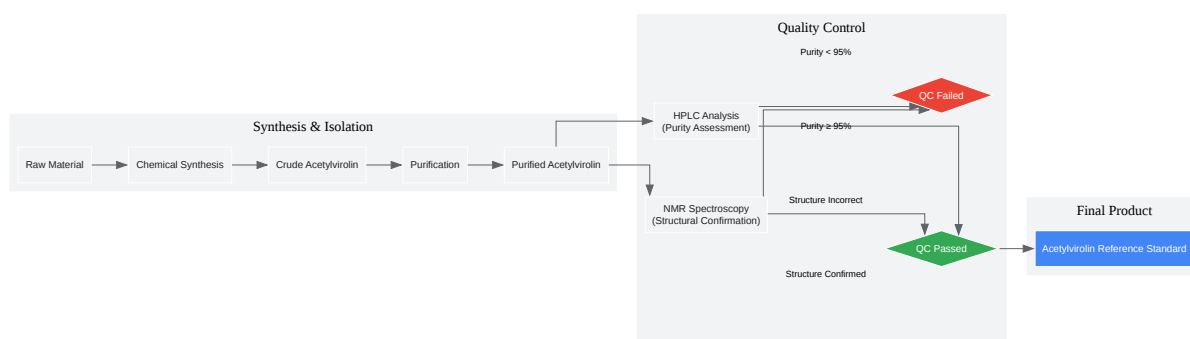
Table 1: Physicochemical Properties of **Acetylvirolin**

Analytical Methods

The primary methods cited for the quality control and identification of **Acetylvirolin** are High-Performance Liquid Chromatography (HPLC) for purity assessment and Nuclear Magnetic Resonance (NMR) for structural identification.[1]

Logical Workflow for Quality Control

The following diagram illustrates a typical workflow for the quality control of a reference standard like **Acetylvirolin**.



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Caption: Quality control workflow for **Acetylvirolin**.

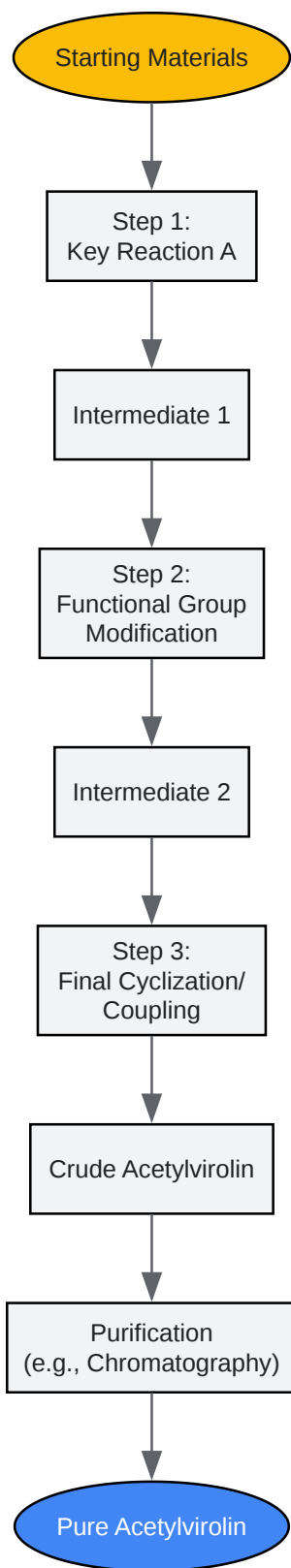
Biological Activity and Mechanism of Action

As of the date of this guide, specific studies detailing the biological activity, mechanism of action, or modulated signaling pathways of **Acetylvirolin** (CAS 916264-22-7) are not available in the reviewed scientific literature. Lignans as a broader class of compounds are known to exhibit a wide range of biological activities, including anti-inflammatory, antioxidant, and anticancer effects. However, it is crucial to note that the specific activities of **Acetylvirolin** have not been reported.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or use of **Acetylvirolin** in biological assays are not publicly documented. The synthesis of complex natural products often

involves multi-step chemical reactions. For reference, a generalized conceptual workflow for natural product synthesis is provided below.



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Caption: Conceptual workflow for natural product synthesis.

Conclusion and Future Directions

Acetylvirolin (CAS 916264-22-7) is a lignan for which basic chemical information is available. However, a significant gap exists in the scientific literature regarding its biological properties and potential therapeutic applications. Future research is warranted to elucidate the bioactivity, mechanism of action, and safety profile of this compound. Such studies would be essential to unlock its potential for drug discovery and development. Researchers interested in this molecule would need to undertake foundational in vitro and in vivo studies to characterize its effects.

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References

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